

Technical Guide: Physicochemical Properties of 5-Iodo-1-pentanol Acetate

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Compound of Interest

Compound Name: 5-Iodo-1-pentanol acetate

Cat. No.: B15095369

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This document provides a concise summary of the key physicochemical properties of **5-Iodo-1-pentanol acetate**, a compound of interest for researchers and professionals in the field of drug development and chemical synthesis.

Core Molecular Data

The fundamental molecular characteristics of **5-Iodo-1-pentanol acetate** are presented below. This data is essential for a variety of experimental and theoretical applications, including reaction stoichiometry, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C7H13IO2[1]
Molecular Weight	256.08 g/mol [1][2]

Experimental Protocols and Visualizations

The determination of a compound's molecular weight is a foundational calculation based on its chemical formula and the atomic weights of its constituent elements. As such, detailed experimental protocols or complex signaling pathway diagrams are not applicable to the presentation of this specific data point. The molecular weight is a calculated, intrinsic property of the molecule.

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References

- 1. 5-iodo-1-pentanol acetate | 65921-65-5 [chemicalbook.com]
- 2. chembk.com [chembk.com]
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